

Solubility of Disperse Orange 30 in Supercritical CO₂: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Orange 30

Cat. No.: B15552604

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility profile of C.I. **Disperse Orange 30** in supercritical carbon dioxide (scCO₂). The solubility of this azo dye is a critical parameter in environmentally friendly dyeing processes for synthetic fibers like polyester, offering a water-free alternative to conventional methods. Understanding the solubility behavior under varying conditions of temperature and pressure is essential for process optimization and industrial application. This document summarizes key quantitative data, details common experimental protocols for solubility determination, and provides a visual representation of a typical experimental workflow.

Quantitative Solubility Data

The solubility of **Disperse Orange 30** in supercritical CO₂ is influenced by the temperature and pressure of the system, which in turn affect the density of the CO₂. Generally, the solubility of the dye increases with increasing pressure at a constant temperature.^[1] The relationship between temperature and solubility is more complex, but higher temperatures can also lead to increased solubility.^[2]

The following table summarizes the experimental conditions and solubility ranges for **Disperse Orange 30** in scCO₂ as reported in the literature.

Temperature (K)	Pressure (MPa)	Mole Fraction Solubility (x 10 ⁻⁶)	CO ₂ Density (g/cm ³)	Reference
303.15 - 333.15	9.93 - 14.82	6.55 - 9.31	Not specified	[1]
313 - 393	11 - 33	Not specified	Not specified	[3][4]
333.15 - 393.15	12 - 24	Not specified	Not specified	[4]

Experimental Protocols for Solubility Determination

The determination of dye solubility in supercritical fluids can be carried out using several experimental methods. The most common approaches for **Disperse Orange 30** are the static-synthetic method and the closed-loop (batch) equilibrium method. A dynamic flow-through method is also frequently employed for disperse dyes.

Static-Synthetic Method

The static-synthetic method involves introducing a known amount of the solute (**Disperse Orange 30**) and the solvent (CO₂) into a high-pressure view cell of a known volume. The temperature and pressure are then adjusted. The point at which the last solid particle of the dye dissolves into the supercritical fluid is visually observed and recorded as the saturation point. This method allows for the determination of the solid-fluid transition pressures at various temperatures and overall compositions.[1]

Closed-Loop (Batch) Solid-Fluid Equilibrium Apparatus

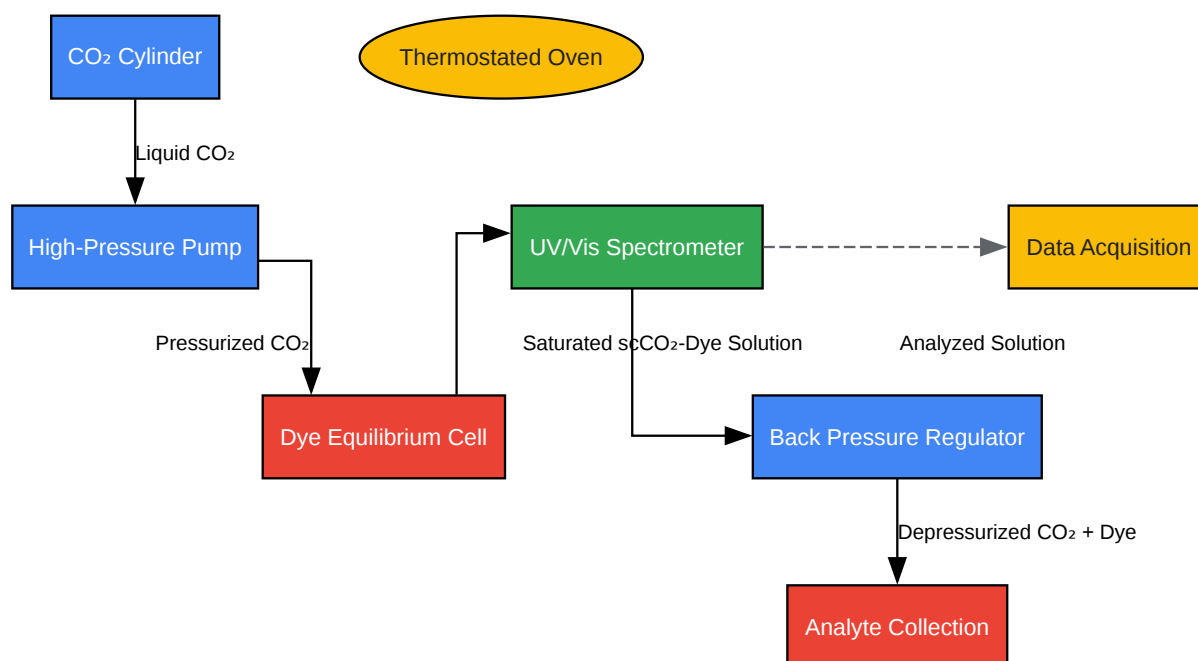
In a closed-loop or batch method, a specific amount of the dye is placed in an equilibrium cell. [3][4] Supercritical CO₂ is then charged into the cell, and the system is brought to the desired temperature and pressure. The mixture is agitated for a sufficient time to ensure equilibrium is reached. After equilibrium, the system is sampled to determine the concentration of the dissolved dye. This can be done by expanding the sampled supercritical fluid phase and collecting the precipitated dye for quantification, often using spectrophotometric methods.

Dynamic Flow-Through Method

The dynamic flow-through method involves continuously passing supercritical CO₂ through a bed of the solid dye at a constant temperature and pressure. The CO₂, now saturated with the dye, is then depressurized, causing the dye to precipitate in a collection vessel. The amount of precipitated dye is measured, and the volume of CO₂ used is determined. This allows for the calculation of the dye's solubility. In-situ concentration measurements can also be performed using techniques like UV/Vis spectroscopy by incorporating a high-pressure optical cell in the flow path.[5]

Experimental Workflow Visualization

The following diagram illustrates a generalized experimental workflow for determining the solubility of a disperse dye in supercritical CO₂ using a dynamic flow-through method with spectroscopic analysis.



[Click to download full resolution via product page](#)

Dynamic flow-through solubility measurement workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. High-pressure phase behaviour of the system (CO₂ + C.I. Disperse Orange 30 dye) [inis.iaea.org]
- 2. mdpi.com [mdpi.com]
- 3. semanticscholar.org [semanticscholar.org]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Solubility of Disperse Orange 30 in Supercritical CO₂: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15552604#solubility-profile-of-disperse-orange-30-in-supercritical-co2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com